

# Dibenzyl N,N-diisopropylphosphoramidite

## molecular weight and formula

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### Compound of Interest

Compound Name: *Dibenzyl N,N-diisopropylphosphoramidite*

Cat. No.: B043645

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## Technical Data: Dibenzyl N,N-diisopropylphosphoramidite

This document provides core technical specifications for **Dibenzyl N,N-diisopropylphosphoramidite**, a key reagent in organic synthesis. It is particularly utilized for the phosphitylation of alcohols and plays a significant role in the synthesis of oligonucleotides, phosphopeptides, and various biomolecules.<sup>[1][2][3]</sup> The compound's stability and high efficiency in coupling reactions make it a valuable tool for researchers in nucleic acid chemistry and drug development.<sup>[1]</sup>

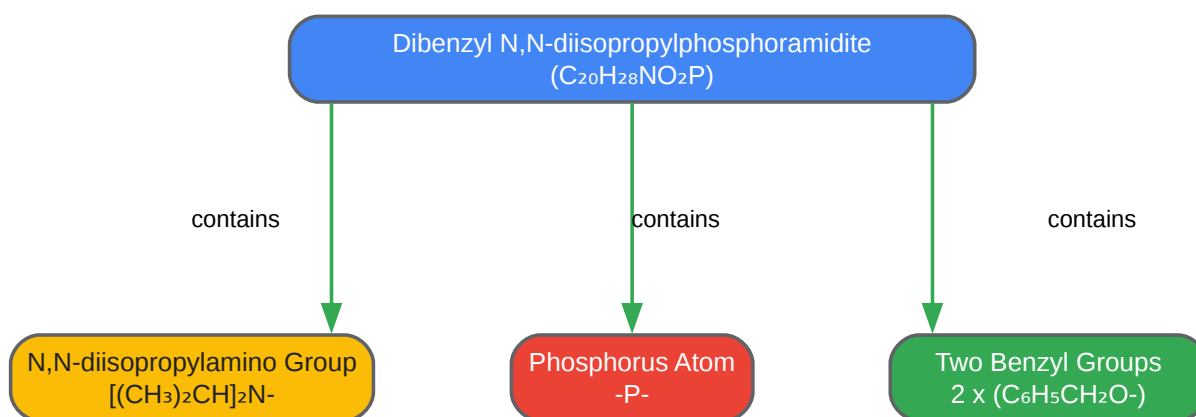
## Chemical Properties and Identification

The fundamental chemical identifiers and properties of **Dibenzyl N,N-diisopropylphosphoramidite** are summarized below. This data is critical for stoichiometric calculations in reaction protocols and for analytical characterization.

Identifier	Value
Molecular Formula	C <sub>20</sub> H <sub>28</sub> NO <sub>2</sub> P[1][2][4][5]
Molecular Weight	345.42 g/mol [2][4]
Linear Formula	[(CH <sub>3</sub> ) <sub>2</sub> CH] <sub>2</sub> NP(OCH <sub>2</sub> C <sub>6</sub> H <sub>5</sub> ) <sub>2</sub>
CAS Number	108549-23-1[1][2][4]

## Structural Information

**Dibenzyl N,N-diisopropylphosphoramidite** is comprised of a central phosphorus atom bonded to a diisopropylamino group and two benzyloxy groups. This structure is key to its function as a phosphitylating agent.



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Diagram of the major functional components of the molecule.

## Methodology for Determination of Molecular Properties

The molecular formula and weight of a chemical compound like **Dibenzyl N,N-diisopropylphosphoramidite** are fundamental properties derived from its atomic composition.

1. Molecular Formula (C<sub>20</sub>H<sub>28</sub>NO<sub>2</sub>P): The formula is determined based on the known structure of the molecule, which is confirmed through analytical techniques such as Nuclear Magnetic

Resonance (NMR) spectroscopy and Mass Spectrometry (MS). These methods elucidate the connectivity and number of atoms (20 Carbon, 28 Hydrogen, 1 Nitrogen, 2 Oxygen, 1 Phosphorus) within the molecule.

2. Molecular Weight (345.42 g/mol ): The molecular weight is calculated by summing the atomic weights of all atoms present in the molecular formula. The calculation is based on the standard atomic weights provided by the International Union of Pure and Applied Chemistry (IUPAC).

- Carbon:  $20 \times 12.011 \text{ u} = 240.22 \text{ u}$
- Hydrogen:  $28 \times 1.008 \text{ u} = 28.224 \text{ u}$
- Nitrogen:  $1 \times 14.007 \text{ u} = 14.007 \text{ u}$
- Oxygen:  $2 \times 15.999 \text{ u} = 31.998 \text{ u}$
- Phosphorus:  $1 \times 30.974 \text{ u} = 30.974 \text{ u}$
- Total Molecular Weight:  $345.423 \text{ u}$  (or g/mol )

Given that these are intrinsic and calculated properties based on the verified structure of the molecule, detailed experimental protocols for their de novo determination are not typically included in standard technical guides. The confirmation of these properties for a specific batch is usually part of a standard Quality Control (QC) procedure, often involving mass spectrometry.

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